

# Crystal Structure Analysis of Different Ferrovanadium Grades: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Ferrovanadium*

CAS No.: 76797-74-5

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## Introduction

**Ferrovanadium** (FeV) is a critical ferroalloy composed primarily of iron and vanadium, with vanadium content typically ranging from 35% to 85%.<sup>[1][2]</sup> It serves as a universal hardener, strengthener, and anti-corrosive additive in the production of various steels, including high-strength low-alloy (HSLA) steel and tool steels.<sup>[3][4]</sup> The addition of **ferrovanadium** to steel refines the grain structure and forms stable vanadium carbides and nitrides, which significantly enhances the mechanical properties such as strength, toughness, and wear resistance.<sup>[3][4]</sup>

**Ferrovanadium** is produced through the reduction of vanadium pentoxide ( $V_2O_5$ ) with a reducing agent like aluminum or silicon in the presence of iron, typically in an electric arc furnace.<sup>[1]</sup>

The properties and performance of **ferrovanadium** are intrinsically linked to its chemical composition and crystal structure. Commercial **ferrovanadium** is available in several grades, most commonly designated by their approximate vanadium content, such as FeV40, FeV50, FeV60, and FeV80.<sup>[5]</sup> Understanding the nuances of the crystal structure across these grades

is paramount for researchers, scientists, and drug development professionals in optimizing steel properties and developing new alloys. This technical guide provides a comprehensive overview of the crystal structure analysis of different **ferrovanadium** grades, detailing experimental methodologies and presenting available data.

## Chemical Composition of Common Ferrovanadium Grades

The chemical composition of **ferrovanadium** is a primary determinant of its properties. While vanadium and iron are the main constituents, the concentration of impurities such as carbon, silicon, aluminum, sulfur, and phosphorus are also critical and are typically regulated by standards like ASTM A102.<sup>[6][7][8][9][10]</sup> The following table summarizes the typical chemical compositions for common **ferrovanadium** grades.

Grade	Vanadium (V)	Iron (Fe)	Carbon (C)	Silicon (Si)	Aluminum (Al)	Phosphorus (P)	Sulfur (S)
FeV40	~40%	Balance	<0.30%	<2.0%	<4.0%	<0.10%	<0.10%
FeV50	~50%	Balance	<0.30%	<2.0%	<2.5%	<0.06%	<0.05%
FeV60	~60%	Balance	<0.30%	<2.0%	<2.5%	<0.06%	<0.05%
FeV80	75-85%	Balance	<0.30%	<2.0%	<1.5%	<0.06%	<0.05%

Note:

The exact composition can vary between manufacturers and specific customer requirements.

## Crystal Structure of Ferrovandium

The iron-vanadium binary system exhibits a body-centered cubic (bcc) solid solution at high temperatures.[11] As the vanadium content increases and the temperature decreases, the formation of a hard and brittle intermetallic compound known as the sigma ( $\sigma$ ) phase can occur, particularly in the 35-55% vanadium range at temperatures below 1210°C.[12] The presence and proportion of these phases significantly influence the mechanical properties of the ferroalloy.

While detailed comparative crystallographic data across all commercial grades is not readily available in the public domain, the following table summarizes the expected phases and crystal structures based on the Fe-V phase diagram and general metallurgical principles.

Grade	Expected Primary Phase	Crystal Structure	Expected Secondary Phase(s)	Crystal Structure
FeV40	$\alpha$ -FeV Solid Solution	Body-Centered Cubic (BCC)	Sigma ( $\sigma$ ) Phase	Tetragonal
FeV50	$\alpha$ -FeV Solid Solution	Body-Centered Cubic (BCC)	Sigma ( $\sigma$ ) Phase	Tetragonal
FeV60	$\alpha$ -FeV Solid Solution	Body-Centered Cubic (BCC)	-	-
FeV80	$\alpha$ -FeV Solid Solution	Body-Centered Cubic (BCC)	-	-

Note: The actual phase composition can be influenced by the cooling rate during production and the presence of impurities.

**Lattice Parameters:** The lattice parameter of the bcc solid solution in Fe-V alloys is expected to vary with the vanadium content. However, specific and consistent values for each commercial grade are not well-documented. Molecular dynamics simulations suggest a non-linear relationship between vanadium concentration and the equilibrium lattice parameter.[13]

**Grain Size:** The as-cast microstructure of **ferrovanadium** typically exhibits a range of grain sizes. For a V-3.7Cr-3.6Ti alloy produced by vacuum arc remelting, the average grain size in the chill regions was approximately 500  $\mu\text{m}$ , while the columnar grains were around 2 mm.[14] The grain size in commercial **ferrovanadium** will depend on the specific production process and subsequent processing steps. The addition of vanadium to steels is known to refine the grain size of the final product.[3]

## Experimental Protocols for Crystal Structure Analysis

The characterization of the crystal structure of **ferrovanadium** grades relies on well-established analytical techniques, primarily X-ray Diffraction (XRD) and Electron Backscatter Diffraction (EBSD).

### X-ray Diffraction (XRD) Analysis

XRD is a fundamental technique for phase identification, determination of lattice parameters, and quantification of phase fractions.[15]

Sample Preparation:

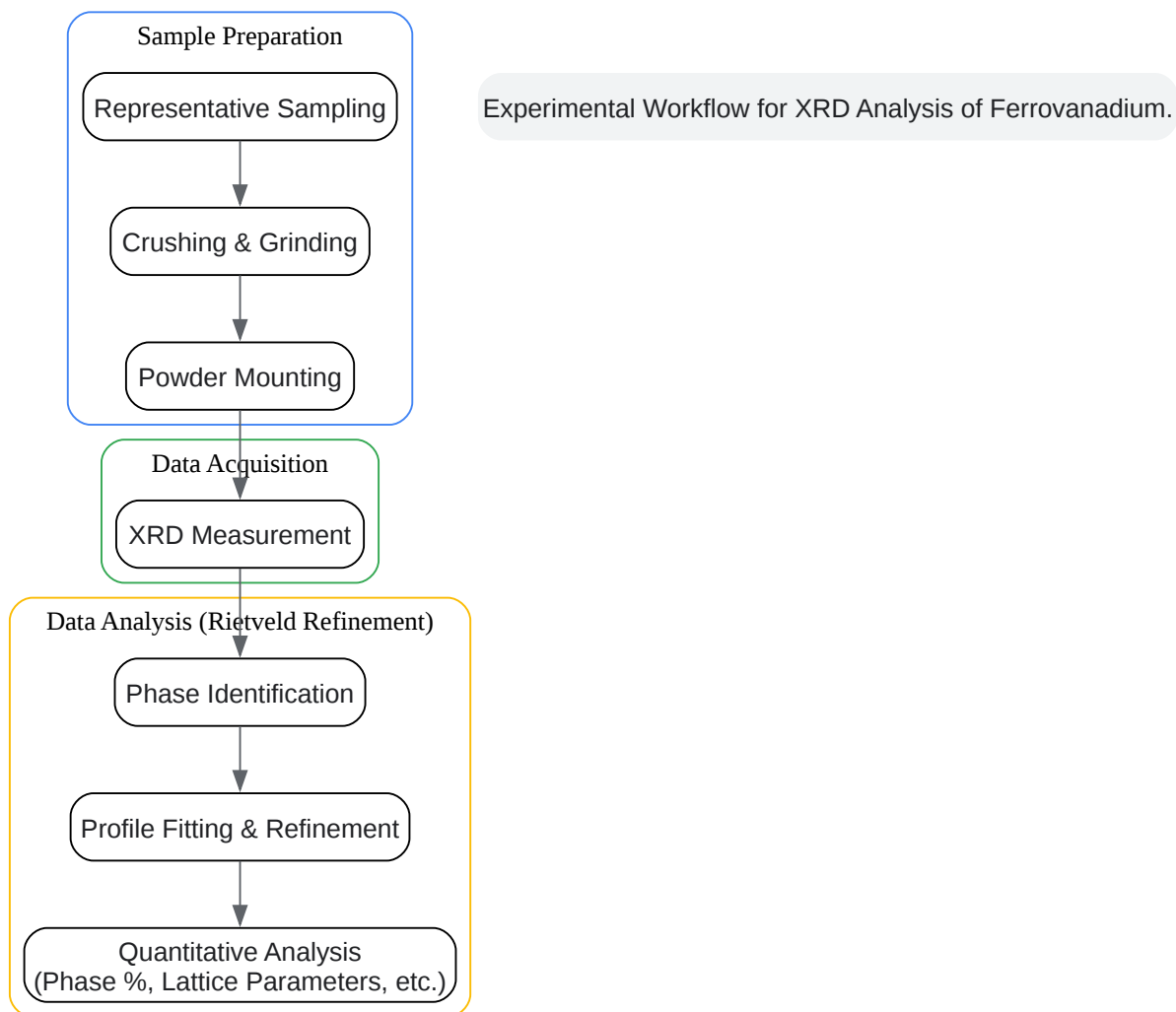
- A representative sample of the **ferrovanadium** grade is obtained.
- For powder diffraction, the sample is crushed and ground to a fine powder (typically <44 micrometers) to ensure a random orientation of the crystallites.[16] This can be done using a mortar and pestle or a specialized mill like a McCrone mill, which is designed to preserve the crystal lattice structure.[17] Grinding under a liquid medium such as ethanol can help minimize sample loss and structural damage.[16]
- The fine powder is then carefully packed into a sample holder to create a flat, smooth surface for analysis.[6]

#### Data Acquisition:

- Instrument: A powder X-ray diffractometer is used.
- X-ray Source: Commonly, a Cu K $\alpha$  ( $\lambda = 1.5406 \text{ \AA}$ ) or Co K $\alpha$  ( $\lambda = 1.7890 \text{ \AA}$ ) radiation source is employed. For steel and ferrous alloy analysis, Co radiation can provide an optimal compromise for accessing sufficient reflections of different phases.[18]
- Scan Range ( $2\theta$ ): A wide angular range is scanned, for example, from  $20^\circ$  to  $120^\circ$ , to capture all significant diffraction peaks.
- Step Size and Dwell Time: A small step size (e.g.,  $0.02^\circ$ ) and a sufficient dwell time per step are used to ensure good data quality.

Data Analysis (Rietveld Refinement): The Rietveld method is a powerful technique for analyzing powder diffraction data.[19][20] It involves fitting a calculated diffraction pattern to the entire experimental pattern, allowing for the refinement of various structural parameters.[19]

- Phase Identification: The initial phases present in the sample are identified by comparing the experimental diffraction pattern to a database of known crystal structures.
- Profile Fitting: A theoretical diffraction profile is calculated based on the identified crystal structures, lattice parameters, atomic positions, and instrumental parameters.
- Least-Squares Refinement: The parameters of the theoretical model are refined iteratively using a least-squares algorithm to minimize the difference between the calculated and observed diffraction patterns.[19]
- Quantitative Analysis: From the refined model, quantitative information such as the weight fraction of each phase, precise lattice parameters, crystallite size, and microstrain can be extracted.[18][20]



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Caption: Experimental Workflow for XRD Analysis of **Ferrovandium**.

## Electron Backscatter Diffraction (EBSD) Analysis

EBSD is a scanning electron microscope (SEM) based technique that provides crystallographic information about the microstructure of a material, including grain size, grain orientation, and phase distribution.[\[21\]](#)

#### Sample Preparation:

- A small section is cut from the bulk **ferrovanadium** sample.
- The section is mounted in a conductive resin.
- The mounted sample is mechanically ground using successively finer abrasive papers to achieve a flat surface.
- The ground sample is then polished using diamond suspensions of decreasing particle size (e.g., 9  $\mu\text{m}$ , 3  $\mu\text{m}$ , 1  $\mu\text{m}$ ).
- A final polishing step using a colloidal silica suspension is often necessary to remove the last vestiges of surface deformation and create a strain-free surface suitable for EBSD analysis.

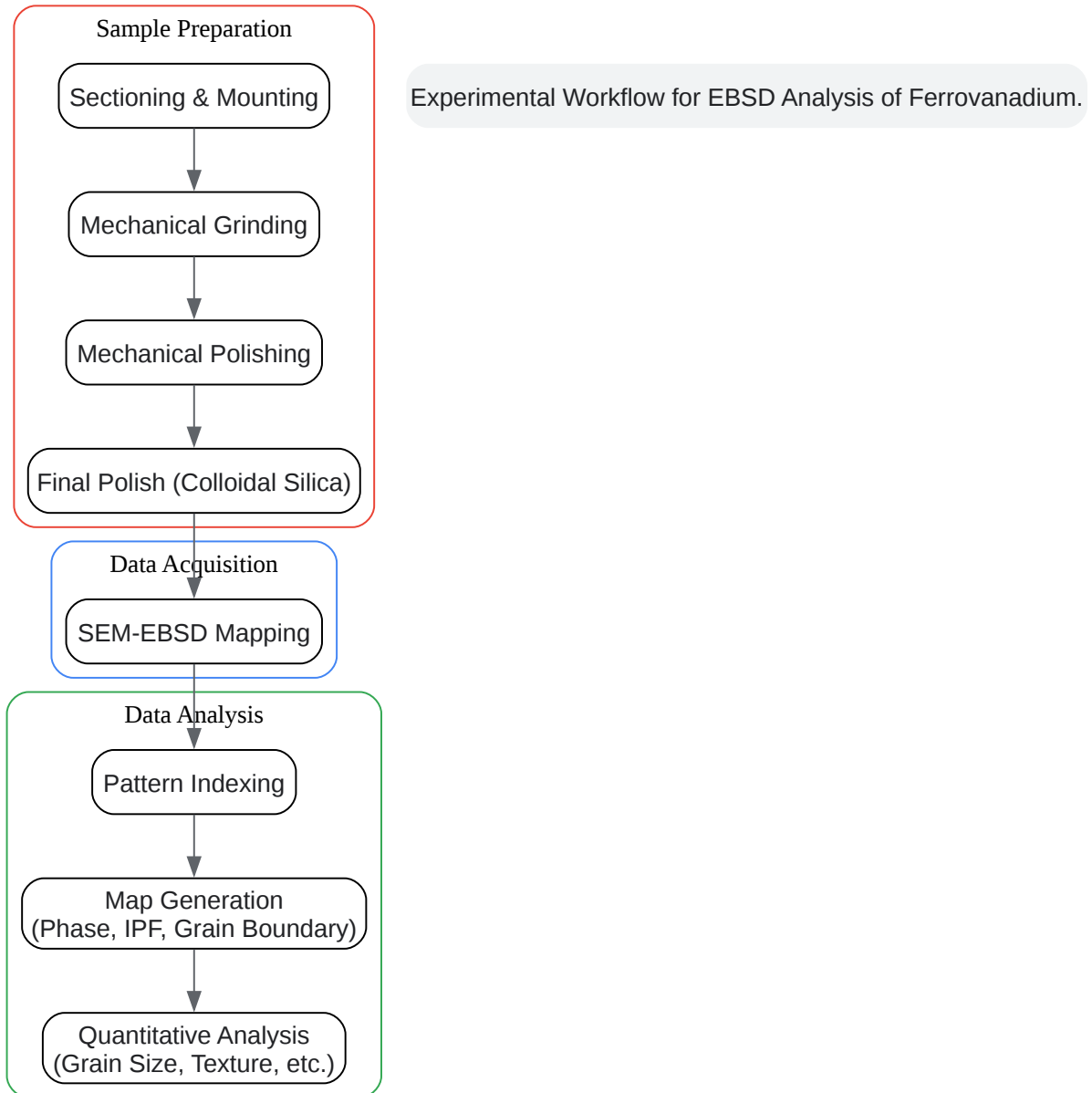
#### Data Acquisition:

- Instrument: A scanning electron microscope equipped with an EBSD detector and analysis software.
- Operating Conditions: The SEM is operated at a high accelerating voltage (e.g., 20 kV) and a tilted sample stage (typically 70°).[\[22\]](#)
- Mapping: The electron beam is scanned across the area of interest in a grid pattern, and at each point, a Kikuchi diffraction pattern is collected by the EBSD detector.

#### Data Analysis:

- Indexing: The collected Kikuchi patterns are automatically indexed by the software to determine the crystal orientation and phase at each point on the map.
- Map Generation: The indexed data is used to generate various maps, including:
  - Phase Maps: Showing the spatial distribution of different crystalline phases.

- Inverse Pole Figure (IPF) Maps: Color-coded maps that visualize the crystallographic orientation of the grains.
- Grain Boundary Maps: Highlighting the boundaries between grains and indicating their misorientation angles.
- Image Quality (IQ) Maps: Which can help to distinguish between phases with different levels of crystal perfection.[8]
- Quantitative Analysis: From the generated maps, quantitative data such as average grain size, grain size distribution, and texture (preferred orientation) can be extracted.



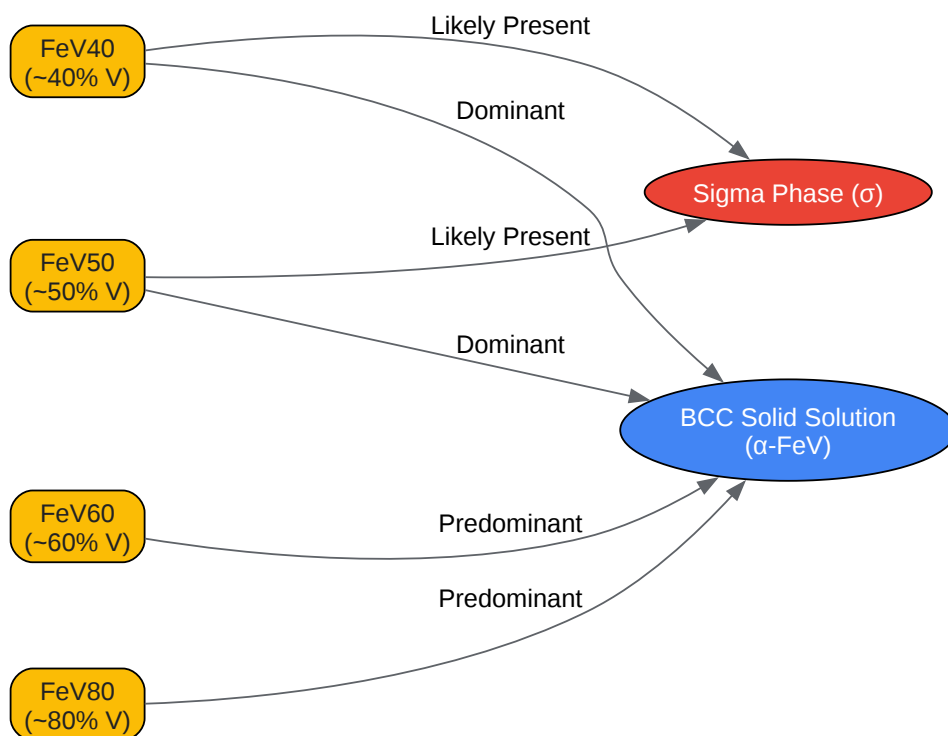
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Caption: Experimental Workflow for EBSD Analysis of **Ferrovandium**.

## Relationship between Ferrovandium Grade and Crystal Structure

The primary variable across the different grades of **ferrovandium** is the concentration of vanadium. This variation is expected to have a direct impact on the crystal structure, particularly the phase composition and lattice parameters.

Expected Phase Composition vs. Ferrovandium Grade.



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